

No Evidence of Rheadine Cross-reactivity in Opioid Immunoassays: A Comparative Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the cross-reactivity of various compounds in commercially available opioid immunoassays, with a specific focus on the alkaloid **rheadine**. While numerous substances are known to produce false-positive results in these screening tests, a review of current scientific literature reveals no documented evidence of cross-reactivity for **rheadine**, a principal alkaloid found in the common poppy (Papaver rhoeas).

Introduction to Opioid Immunoassay Cross-Reactivity

Screening immunoassays for opioids are designed to be sensitive to morphine and codeine. However, due to structural similarities, other opioid compounds and even some structurally unrelated molecules can bind to the antibodies used in these tests, leading to a false-positive result. This phenomenon is known as cross-reactivity. Confirmatory testing using more specific methods like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS) is essential to differentiate true positives from false positives.

While the consumption of poppy seeds from Papaver somniferum (opium poppy) can lead to positive opiate tests due to the presence of morphine and codeine, the distinct alkaloid profile of Papaver rhoeas (common poppy), which includes **rheadine**, does not appear to pose a similar risk based on available data.



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Comparative Analysis of Cross-Reactivity

The following table summarizes the cross-reactivity of various compounds in common opioid immunoassays. It is important to note the absence of **rheadine** in this list, reflecting the lack of scientific evidence for its cross-reactivity.



Compound	Class	Cross-Reactivity with Opiate Immunoassays	Supporting Data
Rheadine	Rhoeadine Alkaloid	No evidence of cross- reactivity found in scientific literature.	-
Morphine	Opiate	High (Target analyte)	Calibrator for most opiate immunoassays.
Codeine	Opiate	High (Metabolizes to morphine)	Opiate assays are designed to detect codeine.
Hydrocodone	Semi-synthetic Opioid	Variable, generally lower than morphine.	Some immunoassays show limited cross-reactivity.
Oxycodone	Semi-synthetic Opioid	Very low to negligible in standard opiate assays.	Requires specific oxycodone immunoassays for reliable detection.
Hydromorphone	Semi-synthetic Opioid	Variable, reported range of 20-50% cross-reactivity at a 300 ng/mL cutoff.[1]	Can be detected by some opiate immunoassays, but with reduced sensitivity.[1]
Naloxone	Opioid Antagonist	Can cross-react at high concentrations.	Urine samples with naloxone concentrations of 6000 µg/L or higher have produced positive results in some opiate immunoassays.[2]
Quinolone Antibiotics (e.g., ofloxacin,	Antibiotic	Can cause false- positive results.	Structurally unrelated but have been



levofloxacin)			documented to
			interfere with some
			opiate immunoassays.
Rifampin	Antibiotic	Can cause false- positive results.	Known to interfere with some opiate screening tests.

Experimental Protocols

A standardized method for evaluating the cross-reactivity of a compound in an immunoassay involves spiking a known concentration of the substance into drug-free urine and observing the response of the assay.

General Protocol for Cross-Reactivity Testing

- Preparation of Stock Solutions: A pure standard of the test compound (e.g., rheadine) is
 dissolved in a suitable solvent (e.g., methanol, ethanol, or deionized water) to create a highconcentration stock solution.
- Serial Dilutions: The stock solution is serially diluted with drug-free human urine to create a range of test concentrations.
- Immunoassay Analysis: Each concentration of the spiked urine is analyzed using the opioid immunoassay according to the manufacturer's instructions. A negative control (drug-free urine) and positive controls (urine spiked with known concentrations of morphine or other target opiates) are run alongside the test samples.
- Determination of Cross-Reactivity: The concentration of the test compound that produces a
 result equivalent to the assay's cutoff concentration for the target opiate (e.g., 300 ng/mL for
 morphine) is determined. The percent cross-reactivity is then calculated using the following
 formula:

% Cross-Reactivity = (Cutoff Concentration of Target Analyte / Concentration of Test Compound giving a response equal to the cutoff) x 100

Visualizations

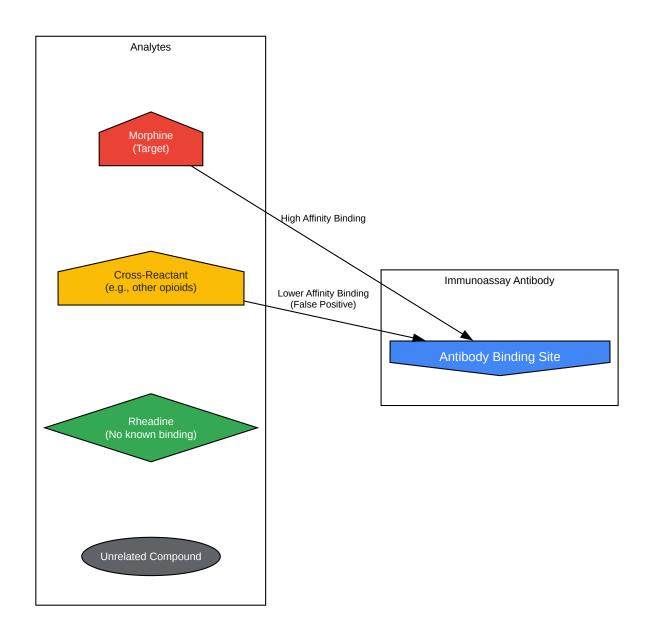


Logical Flow of Urine Drug Screening









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References

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- To cite this document: BenchChem. [No Evidence of Rheadine Cross-reactivity in Opioid Immunoassays: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15124775#cross-reactivity-of-rheadine-in-immunoassays-for-opioids]

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